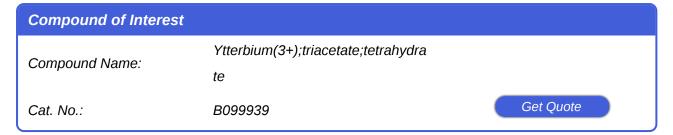


An In-depth Technical Guide to Ytterbium(3+) Triacetate Tetrahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Ytterbium(3+) triacetate tetrahydrate, a versatile rare earth metal salt. This document details its chemical identity, physical properties, synthesis protocols, and applications, with a focus on its utility in research and development.

1. Chemical Identifier

The InChIKey for Ytterbium(3+) triacetate tetrahydrate is a critical identifier for database searches and chemical informatics.

Compound Name	InChlKey
Ytterbium(3+) triacetate tetrahydrate	ALJCLXGXZFZGEM-UHFFFAOYSA-K[1]

2. Physicochemical Properties

Ytterbium(3+) triacetate tetrahydrate is a white, crystalline powder that is readily soluble in water and other polar solvents.[2] This solubility makes it a convenient precursor for the synthesis of various ytterbium-containing materials.[2]



Property	Value	Reference
Linear Formula	Yb(C2H3O2)3 · 4H2O	[2][3]
CAS Number	15280-58-7	[2][3]
Molecular Weight	422.23 g/mol	[2][3]
Appearance	White to off-white powder and chunks	[1][2]
Solubility in water	Very soluble	[4]
Purity	Typically available in 99.9% trace metals basis	[1]

3. Experimental Protocols

Detailed experimental procedures are crucial for the successful application of Ytterbium(3+) triacetate tetrahydrate in research. Below is a representative protocol for its synthesis.

3.1. Synthesis of Ytterbium(3+) Triacetate Tetrahydrate

A common method for the synthesis of Ytterbium(3+) triacetate tetrahydrate involves the reaction of ytterbium oxide with acetic acid.

Materials:

- Ytterbium oxide (Yb₂O₃)
- Glacial acetic acid (HOAc)
- Deionized water (H₂O)

Procedure:

- Ytterbium oxide is dissolved in a mixture of glacial acetic acid and deionized water.
- The solution is heated under reflux to facilitate the reaction and formation of ytterbium acetate.



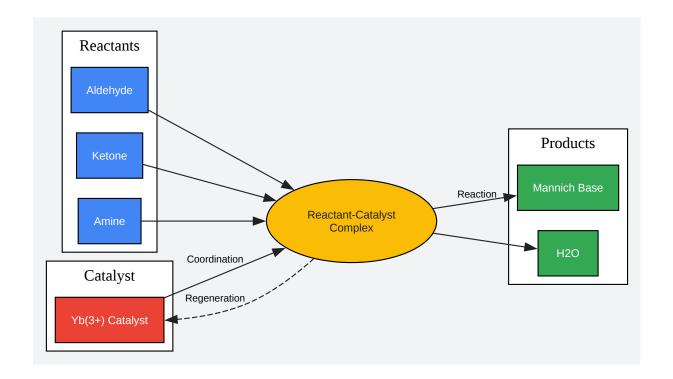
- Upon cooling, Ytterbium(3+) triacetate tetrahydrate crystallizes from the solution.
- The resulting crystals can be isolated by filtration. For the preparation of the anhydrous form, the tetrahydrate can be dried in vacuo at 90 °C for 6 hours.[5]

4. Applications and Experimental Workflows

Ytterbium(3+) compounds, including the triacetate, are valuable catalysts and precursors in various fields.

4.1. Catalysis in Organic Synthesis

Ytterbium(III) salts, acting as Lewis acids, are effective catalysts for a range of organic transformations, such as Mannich and Biginelli-type condensation reactions.[6] The catalytic activity of Ytterbium(3+) allows for efficient bond formation under mild conditions.



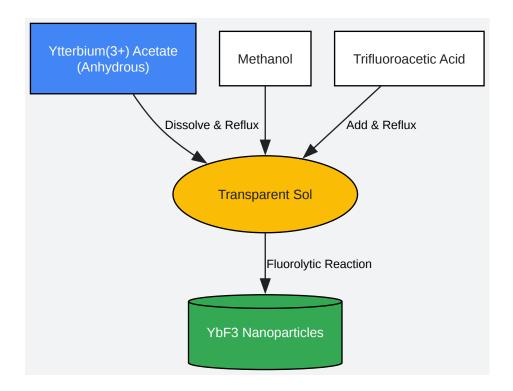
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Caption: Catalytic cycle for a Ytterbium(3+)-catalyzed Mannich reaction.



4.2. Precursor for Nanomaterial Synthesis

Ytterbium(3+) triacetate tetrahydrate serves as a precursor for the synthesis of various nanomaterials, including upconversion nanoparticles (UCNPs) and doped perovskites. A common synthetic route is the sol-gel method.



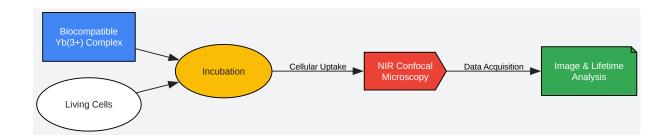
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Caption: Workflow for the sol-gel synthesis of Ytterbium Fluoride nanoparticles.

4.3. Bioimaging Probes

Ytterbium(III) complexes are being explored as near-infrared (NIR) emitting probes for biological imaging.[7][8] These complexes can be designed to be biocompatible and exhibit strong luminescence, making them suitable for in vitro and in vivo imaging applications.[7]





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Caption: Experimental workflow for NIR bioimaging using Ytterbium(3+) complexes.

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